

Application of Trigonothylin C in Bioactivity Studies

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Compound of Interest

Compound Name: *Trigonothylin C*

Cat. No.: *B15595305*

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Introduction

Trigonothylin C is a daphnane-type diterpenoid, a class of natural products known for a wide range of biological activities. Isolated from plant species of the *Trigonostemon* genus, such as *Trigonostemon thyrsoideum* and *Trigonostemon chinensis*, **Trigonothylin C** has emerged as a compound of interest for further investigation in drug discovery and development. This document provides an overview of its known bioactivities, quantitative data, and detailed protocols for relevant bioassays.

Summary of Bioactivities

Trigonothylin C has demonstrated notable activity in two key areas: antiviral and anti-cancer research. Specifically, it has been shown to inhibit the replication of the Human Immunodeficiency Virus (HIV-1) and to suppress the activity of MET tyrosine kinase, a receptor often dysregulated in various cancers.

Data Presentation

The following tables summarize the quantitative data associated with the bioactivities of **Trigonothylin C**.

Bioactivity	Assay Details	Cell Line	Metric	Value	Reference
Anti-HIV Activity	Inhibition of HIV-1 cytopathic effects	C8166	EC50	2.19 µg/mL	[1]
Anti-Cancer Activity	Inhibition of MET tyrosine kinase	N/A (Biochemical Assay)	IC50	2 µM	[2]

Table 1: Quantitative Bioactivity Data for **Trigonothylin C**

Experimental Protocols

The following are detailed protocols representative of the methodologies used to assess the bioactivities of **Trigonothylin C**.

Protocol 1: Anti-HIV-1 Activity Assay (Syncytium Formation Assay)

This protocol outlines the procedure for evaluating the ability of **Trigonothylin C** to inhibit the cytopathic effects of HIV-1 in the C8166 T-cell line. The formation of syncytia (large, multinucleated cells) is a characteristic effect of HIV infection in this cell line.

Materials:

- **Trigonothylin C**
- C8166 cells (human T-cell line)
- HIV-1 viral stock (e.g., IIIB strain)

- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin
- 96-well microtiter plates
- Inverted microscope
- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) for cytotoxicity assessment (optional)

Procedure:

- Cell Preparation: Culture C8166 cells in RPMI-1640 medium at 37°C in a 5% CO₂ incubator. Cells should be in the logarithmic growth phase.
- Compound Dilution: Prepare a series of dilutions of **Trigonothyrin C** in culture medium.
- Assay Setup:
 - Seed C8166 cells into a 96-well plate at a density of 1×10^5 cells/mL in a volume of 100 µL per well.
 - Add 50 µL of the diluted **Trigonothyrin C** to the appropriate wells.
 - Include control wells: cells only (negative control), cells with virus (positive control), and cells with a known anti-HIV drug (e.g., AZT).
- Infection: Add 50 µL of a diluted HIV-1 stock to the wells containing cells and the test compound. The amount of virus should be optimized to cause significant syncytium formation within 3-4 days.
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for 3-4 days.
- Data Collection:
 - Observe the formation of syncytia in each well using an inverted microscope.
 - Count the number of syncytia in each well.

- The percentage of inhibition is calculated as: $[1 - (\text{Number of syncytia in treated wells} / \text{Number of syncytia in positive control wells})] \times 100$.
- EC50 Determination: The 50% effective concentration (EC50) is determined by plotting the percentage of inhibition against the concentration of **Trigonothylin C**.

Protocol 2: MET Tyrosine Kinase Inhibition Assay (Biochemical Assay)

This protocol describes an in vitro biochemical assay to measure the direct inhibitory effect of **Trigonothylin C** on the enzymatic activity of MET tyrosine kinase.

Materials:

- **Trigonothylin C**
- Recombinant human MET kinase
- Kinase buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- ATP (Adenosine triphosphate)
- Tyrosine kinase substrate (e.g., Poly(Glu,Tyr) 4:1)
- ADP-Glo™ Kinase Assay Kit (Promega) or similar detection system
- 384-well plates
- Plate reader capable of luminescence detection

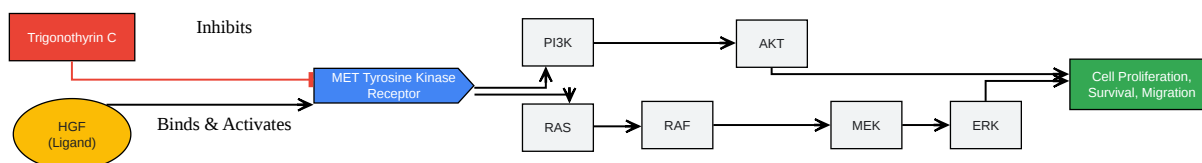
Procedure:

- Compound Dilution: Prepare a serial dilution of **Trigonothylin C** in a suitable solvent (e.g., DMSO) and then dilute further in kinase buffer.
- Assay Setup (in a 384-well plate):
 - Add 1 µL of the diluted **Trigonothylin C** or control (DMSO) to each well.

- Add 2 μ L of MET kinase solution.
- Add 2 μ L of a mixture of the substrate and ATP.
- Kinase Reaction: Incubate the plate at room temperature for 60 minutes to allow the kinase reaction to proceed.
- Signal Detection (using ADP-Glo™ Kit):
 - Add 5 μ L of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP. Incubate for 40 minutes at room temperature.
 - Add 10 μ L of Kinase Detection Reagent to each well to convert the generated ADP to ATP and produce a luminescent signal. Incubate for 30 minutes at room temperature.
- Data Collection: Measure the luminescence of each well using a plate reader. The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity.
- IC50 Determination: Calculate the percentage of kinase inhibition for each concentration of **Trigonothylin C** relative to the DMSO control. The 50% inhibitory concentration (IC50) is determined by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Visualizations

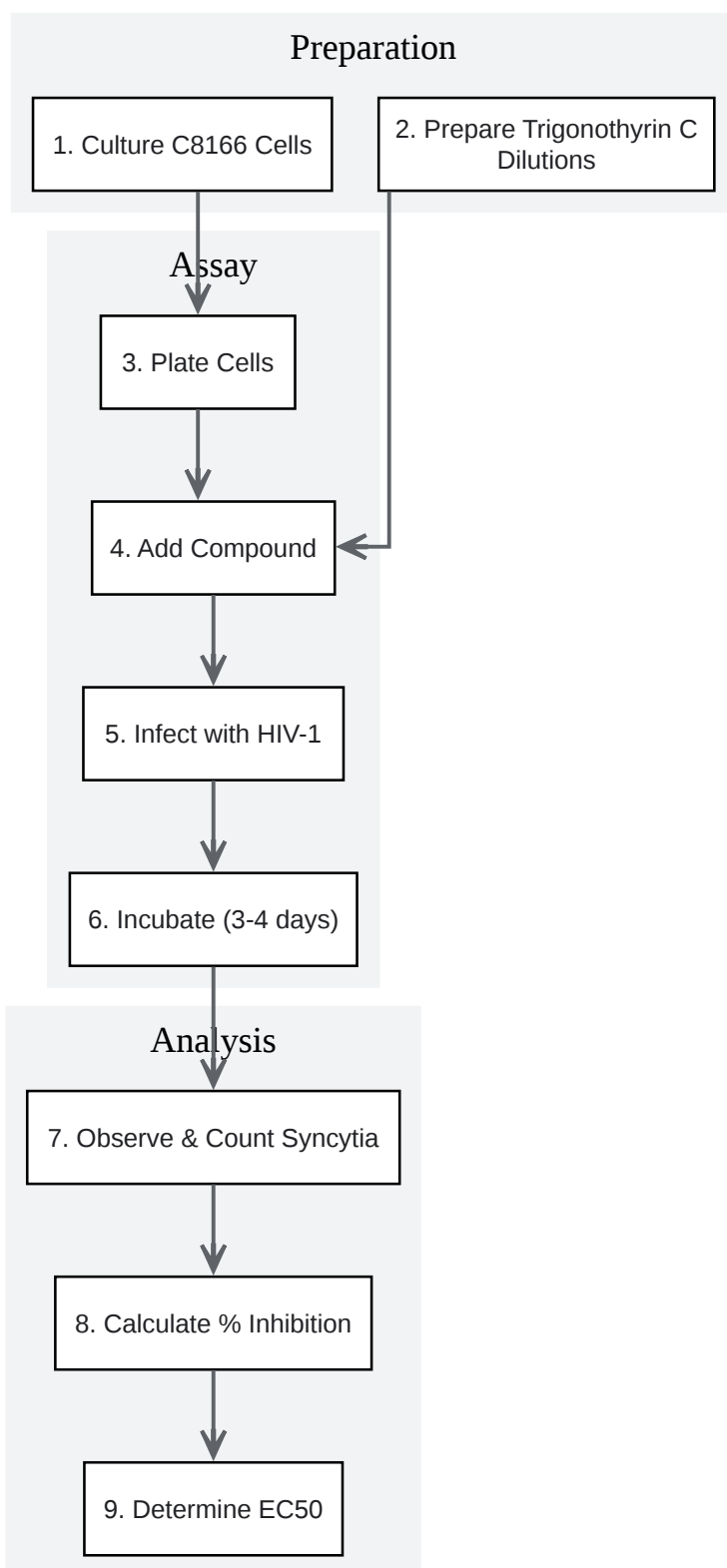
Signaling Pathway

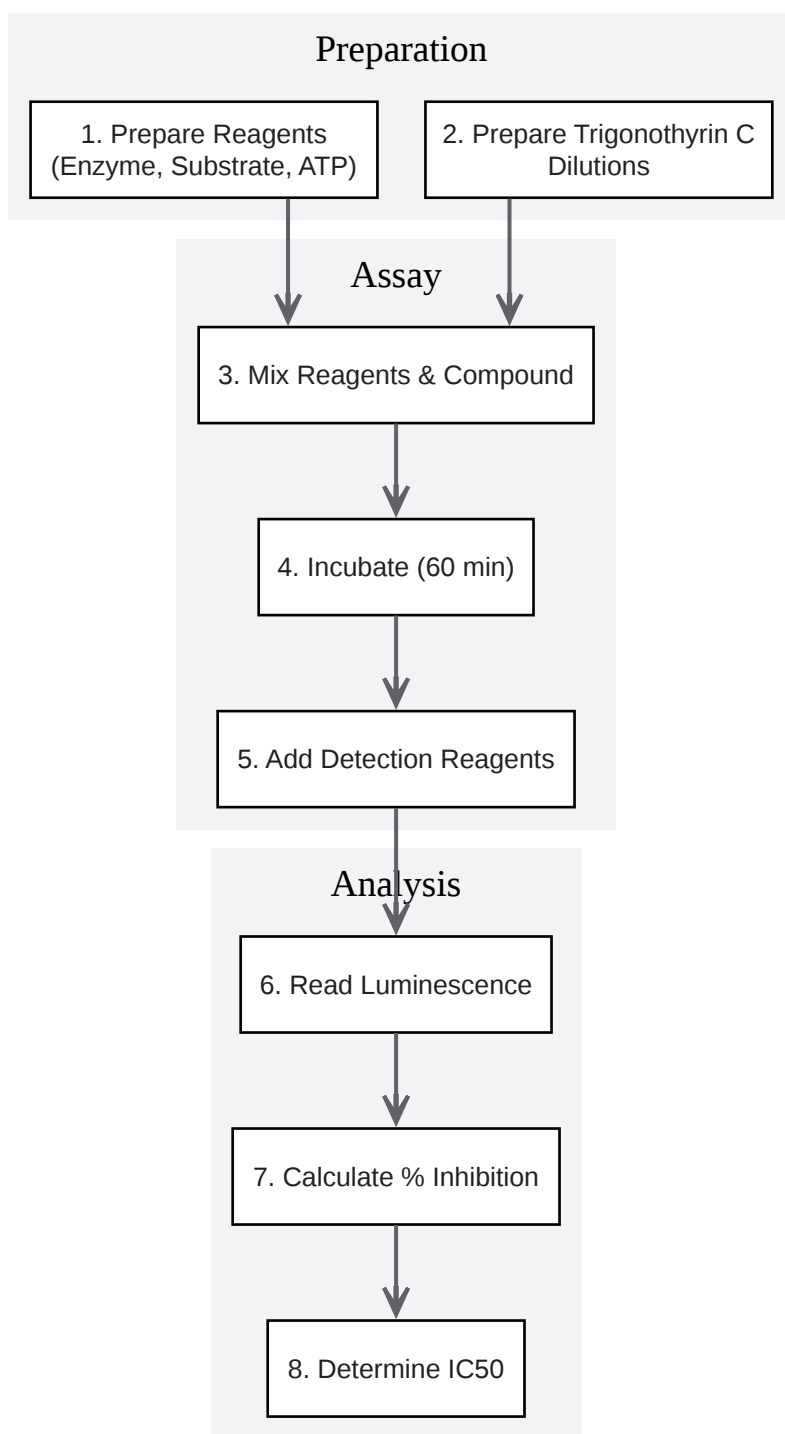


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Caption: MET Tyrosine Kinase Signaling Pathway and Inhibition by **Trigonothylin C**.

Experimental Workflows





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- To cite this document: BenchChem. [Application of Trigonothylin C in Bioactivity Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15595305/docs#application-of-trigonothylin-c-in-bioactivity-studies>]

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